

# Managing potential adverse events of AZD5718 in clinical research

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AZD5718  
CAS No.: 2041076-43-9  
Cat. No.: B1192256

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## Technical Support Center: AZD5718 Clinical Research

This technical support center provides guidance for researchers, scientists, and drug development professionals on managing potential adverse events of **AZD5718** in clinical research.

## Troubleshooting Guide: Managing Potential Adverse Events

This guide is designed to assist investigators in identifying and managing potential adverse events (AEs) during clinical trials with **AZD5718**.

| Observed Issue/Question                                              | Potential Cause & Explanation                                                                                                                                                                                               | Recommended Action & Monitoring                                                                                                                                                                                                                                                                                                    |
|----------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Headache                                                             | Headache has been reported as a common adverse event in early-stage clinical trials with AZD5718 in healthy volunteers.[1] The exact mechanism is not defined but may be related to the pharmacological action of the drug. | - Record the severity, frequency, and duration of the headache. - Consider standard over-the-counter analgesics for symptomatic relief, if consistent with the study protocol. - Monitor for any accompanying symptoms. - If persistent or severe, a dose adjustment or interruption may be considered as per protocol guidelines. |
| General Tolerability Issues (e.g., mild gastrointestinal discomfort) | While not frequently reported, individual subject sensitivity can lead to mild AEs.                                                                                                                                         | - Document all AEs in the case report form (CRF). - Assess for any concomitant medications or conditions that could be contributing. - For mild events, continue observation. For moderate or worsening symptoms, follow protocol-specific guidelines for dose modification or discontinuation.                                    |

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|                                     |                                                                                                         |                                                                                                                                                                                                                                                                                                                                                  |
|-------------------------------------|---------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Unexpected Laboratory Abnormalities | As with any investigational drug, there is a potential for unforeseen effects on laboratory parameters. | - Follow the clinical trial protocol for routine laboratory monitoring (e.g., liver function tests, complete blood count, renal function). - Any clinically significant abnormalities should be reported to the medical monitor and sponsor immediately. - Repeat testing to confirm findings. - Correlate with any clinical signs and symptoms. |
|-------------------------------------|---------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|

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## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **AZD5718** and how might it relate to potential adverse events?

A1: **AZD5718** is a potent and selective inhibitor of 5-lipoxygenase-activating protein (FLAP).[1] [2] FLAP is essential for the biosynthesis of leukotrienes, which are pro-inflammatory lipid mediators.[1][3] By inhibiting FLAP, **AZD5718** reduces the production of leukotrienes, such as Leukotriene B4 (LTB4) and Leukotriene E4 (LTE4).[1][2] The anti-inflammatory effects are the basis for its investigation in diseases like coronary artery disease.[1][3] Potential adverse events could theoretically be linked to the systemic reduction of these inflammatory mediators, though clinical data to date has not indicated significant safety concerns.[1][4][5]

Q2: What is the overall safety profile of **AZD5718** observed in clinical trials to date?

A2: Based on published data from a first-in-human study in healthy volunteers and a phase 2a study in patients with recent myocardial infarction, **AZD5718** has been generally well tolerated. [1][4][5] The most frequently reported adverse event in healthy subjects was headache.[1] In the phase 2a study, the incidence of adverse events was comparable between the **AZD5718** and placebo groups, and no treatment-related serious adverse events were reported.[4][5]

Q3: Are there any known serious adverse events (SAEs) associated with **AZD5718**?

A3: In the clinical trials reported so far, no deaths or serious adverse events have been considered to be related to **AZD5718** treatment.[1][4][5]

Q4: What is the recommended starting dose and dose escalation schedule for **AZD5718** in clinical research?

A4: The starting dose in the first-in-human study was determined based on the no-observed-adverse-effect-level (NOAEL) in the most sensitive preclinical species, with a safety factor applied.[1] Single ascending doses have been studied from 25 mg to 1200 mg, and multiple ascending doses from 60 mg to 600 mg once daily for 10 days.[1] In a phase 2a study in patients, doses of 50 mg and 200 mg once daily were evaluated.[4][5] The specific dose and escalation plan for any new study should be guided by the approved clinical trial protocol.

Q5: How is **AZD5718** administered and what are its pharmacokinetic properties?

A5: **AZD5718** has been administered orally as a suspension in early trials.[3] It is rapidly absorbed, with time to maximum plasma concentration (T<sub>max</sub>) generally occurring within 1-2 hours.[6][7] The mean terminal half-life is approximately 10-12 hours, which supports a once-daily dosing regimen.[1] Steady-state plasma concentrations are typically achieved after about 3 days of once-daily dosing.[1]

## Data Presentation

Table 1: Summary of Adverse Events in a First-in-Human Study (Healthy Subjects)

| Study Part                    | Treatment Group | Number of Subjects with any AE | Most Common AE | Number of Subjects with Headache |
|-------------------------------|-----------------|--------------------------------|----------------|----------------------------------|
| Single Ascending Dose (SAD)   | AZD5718         | 17                             | Headache       | 3                                |
| Placebo                       | 3               | -                              | 0              |                                  |
| Multiple Ascending Dose (MAD) | AZD5718         | 10                             | Headache       | 5                                |
| Placebo                       | 4               | Headache                       | 1              |                                  |

Data sourced from a randomized, single-blind, placebo-controlled study. All AEs were considered mild or moderate in intensity.<sup>[1]</sup>

Table 2: Overview of Adverse Events in the Phase 2a FLAVOUR Study (Patients with Recent Myocardial Infarction)

| Treatment Cohort                                                                                              | Treatment Group | Number of Patients with any AE / Total Patients |
|---------------------------------------------------------------------------------------------------------------|-----------------|-------------------------------------------------|
| 4-Week Cohort                                                                                                 | AZD5718 200 mg  | 12 / 18                                         |
| AZD5718 50 mg                                                                                                 | 3 / 6           |                                                 |
| Placebo                                                                                                       | 6 / 13          |                                                 |
| 12-Week Cohort                                                                                                | AZD5718 200 mg  | 27 / 34                                         |
| AZD5718 50 mg                                                                                                 | 14 / 19         |                                                 |
| Placebo                                                                                                       | 24 / 38         |                                                 |
| Serious AEs were not considered treatment-related, and there were no deaths. <sup>[4]</sup><br><sup>[5]</sup> |                 |                                                 |

## Experimental Protocols

### Protocol 1: Monitoring of Pharmacodynamic Biomarkers

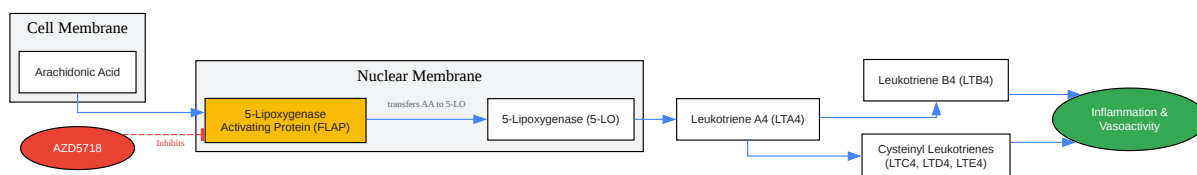
Objective: To assess the target engagement and biological effect of **AZD5718**.

#### Methodology:

- Leukotriene B4 (LTB4) Inhibition in Whole Blood (ex vivo stimulation):
  - Collect whole blood samples into tubes containing K2EDTA as an anticoagulant at pre-defined time points (e.g., pre-dose and multiple time points post-dose).<sup>[1]</sup>
  - Stimulate the blood samples with a calcium ionophore to induce LTB4 production.<sup>[1]</sup>
  - Measure the concentration of LTB4 using a validated immunoassay or other quantitative method.
  - Calculate the percent inhibition of LTB4 production relative to a pre-dose or placebo baseline.

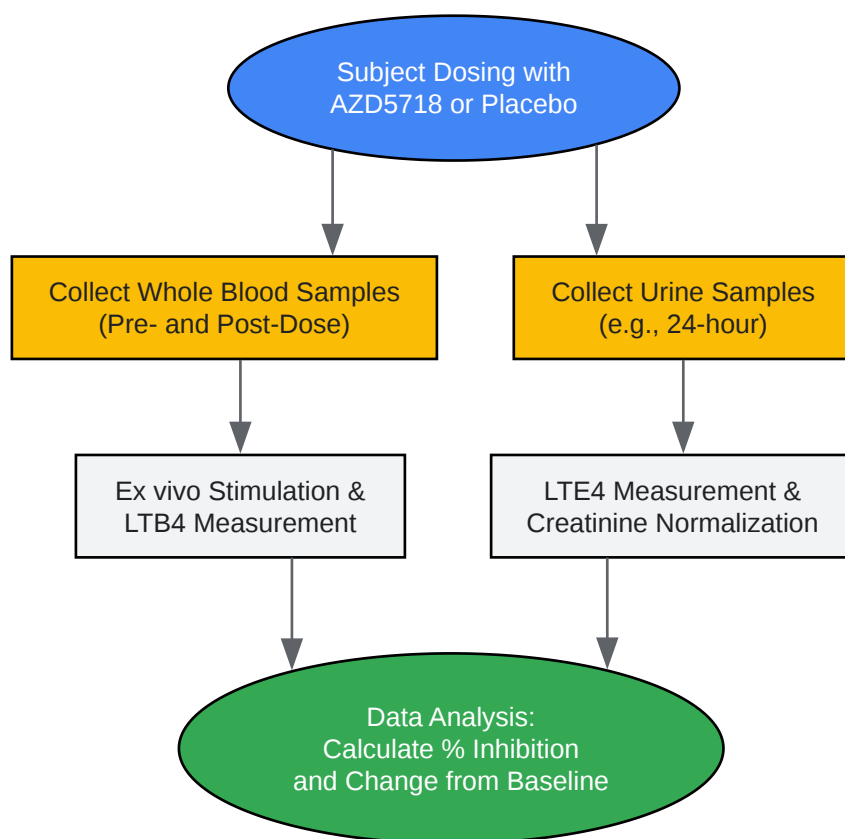
- Urinary Leukotriene E4 (LTE4) Measurement:
  - Collect urine samples over a specified period (e.g., 24-hour collection).[1]
  - Measure the concentration of LTE4 in the urine using a validated analytical method, such as liquid chromatography-mass spectrometry (LC-MS).[1]
  - Normalize LTE4 levels to urinary creatinine to account for variations in urine dilution.[6]
  - Assess the change in urinary LTE4 levels from baseline.

## Mandatory Visualization



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Caption: Mechanism of action of **AZD5718** as a FLAP inhibitor.



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Caption: Workflow for monitoring pharmacodynamic biomarkers.

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- To cite this document: BenchChem. [Managing potential adverse events of AZD5718 in clinical research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1192256/docs#managing-potential-adverse-events-of-azd5718-in-clinical-research>]

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